

# 2',4',6'-Trimethoxyacetophenone molecular weight and formula

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## Compound of Interest

Compound Name: **2',4',6'-Trimethoxyacetophenone**

Cat. No.: **B1218526**

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## An In-depth Technical Guide to 2',4',6'-Trimethoxyacetophenone

This guide provides comprehensive information on the chemical properties, synthesis, and applications of **2',4',6'-Trimethoxyacetophenone**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**2',4',6'-Trimethoxyacetophenone** is a substituted acetophenone that serves as a key intermediate in the synthesis of various organic compounds, particularly chalcones and flavonoids, which are investigated for their potential pharmacological activities.

## Quantitative Data Summary

The fundamental molecular and physical properties of **2',4',6'-Trimethoxyacetophenone** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	$C_{11}H_{14}O_4$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	210.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	832-58-6	<a href="#">[3]</a>
Appearance	Pale cream to cream to pale brown solid	<a href="#">[2]</a>
Melting Point	98-102 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility	Soluble in chloroform	<a href="#">[1]</a>

## Experimental Protocols

Detailed methodologies for the synthesis of **2',4',6'-Trimethoxyacetophenone** and its subsequent use in the preparation of chalcone derivatives are outlined below.

### Synthesis of 2',4',6'-Trimethoxyacetophenone

One common method for the preparation of **2',4',6'-Trimethoxyacetophenone** involves the Friedel-Crafts acylation of 1,3,5-trimethoxybenzene.

Materials:

- 1,3,5-trimethoxybenzene
- Acetyl chloride ( $CH_3COCl$ )
- Aluminum chloride ( $AlCl_3$ )
- Dichloromethane ( $CH_2Cl_2$ )
- 10% Sodium hydroxide (NaOH) solution
- Brine
- Anhydrous sodium sulfate ( $Na_2SO_4$ )

- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- A solution of 1,3,5-trimethoxybenzene in dichloromethane is cooled to 0 °C in an ice bath.
- Anhydrous aluminum chloride is added to the cooled solution, followed by the slow addition of acetyl chloride.
- The reaction mixture is stirred for a period of 2 hours, allowing the acylation to proceed.
- After stirring, the reaction is quenched by the careful addition of a 10% aqueous solution of sodium hydroxide.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The resulting crude product is purified by column chromatography on silica gel, using a mixture of hexane and ethyl acetate as the eluent, to yield pure **2',4',6'-Trimethoxyacetophenone** as a white solid.[4]

## Synthesis of Chalcones from 2',4',6'-Trimethoxyacetophenone

Chalcones are synthesized from **2',4',6'-Trimethoxyacetophenone** via a Claisen-Schmidt condensation reaction with an appropriate aromatic aldehyde.[5]

Materials:

- **2',4',6'-Trimethoxyacetophenone**
- Substituted aromatic aldehyde (e.g., 4-nitrobenzaldehyde)

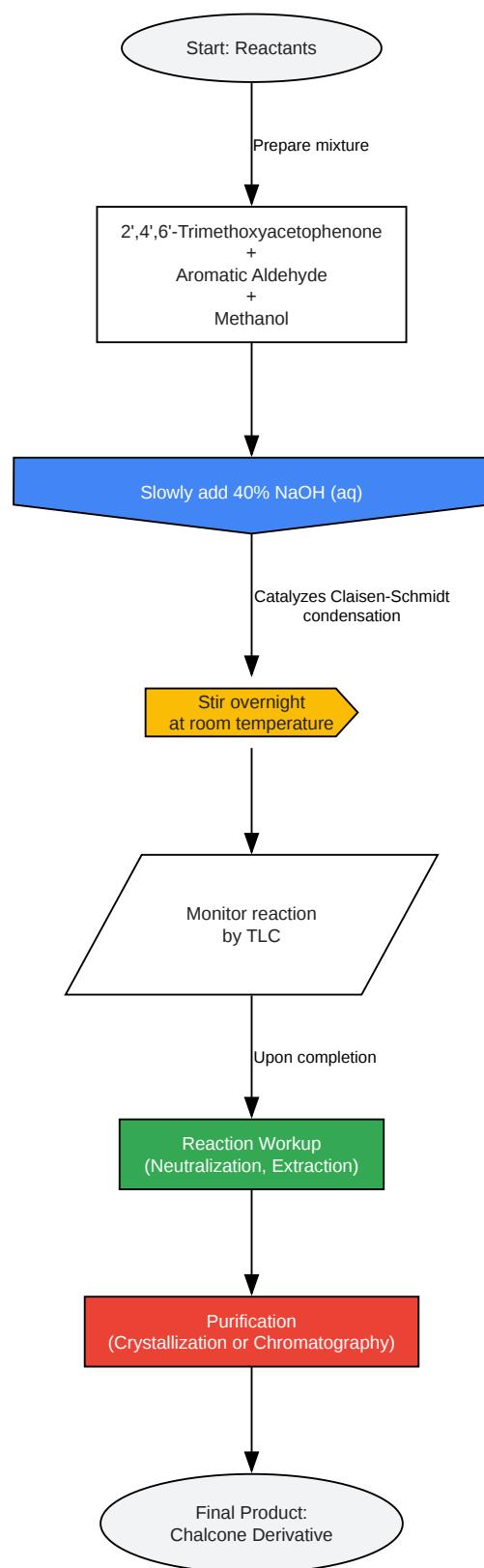
- Methanol
- 40% (w/v) Sodium hydroxide (NaOH) aqueous solution

Procedure:

- A mixture of **2',4',6'-Trimethoxyacetophenone** (10 mmol) and a substituted benzaldehyde (10 mmol) is prepared in methanol (20 mL) and stirred at room temperature.[5]
- A 40% (w/v) aqueous solution of sodium hydroxide (3 mL) is added slowly to the mixture.[5]
- The reaction mixture is stirred overnight, and the progress of the reaction is monitored by Thin Layer Chromatography (TLC).[5]
- Upon completion, the reaction mixture is worked up, which may involve neutralization and extraction, to isolate the crude chalcone product.
- The crude product is then purified, typically by crystallization or silica gel flash chromatography, to obtain the pure chalcone derivative.[5]

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of a chalcone derivative starting from **2',4',6'-Trimethoxyacetophenone**.



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Caption: Workflow for the Claisen-Schmidt synthesis of chalcones.

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